Application Notes and Protocols for In Vitro Susceptibility Testing of Avibactam Combinations

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Compound of Interest	
Compound Name:	*Avibactam*
CAS No.:	*396731-14-9*
Cat. No.:	*B1665839*

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Introduction: The Critical Role of **Avibactam** and the Imperative for Accurate Susceptibility Testing

The emergence of multidrug-resistant (MDR) Gram-negative bacteria poses a significant threat to global public health. A primary mechanism of resistance in these pathogens is the production of β-lactamase enzymes, which inactivate a broad range of β-lactam antibiotics. **Avibactam**, a novel non-β-lactam β-lactamase inhibitor, represents a significant advancement in combating this resistance. It functions through a unique, reversible covalent inhibition mechanism, effectively neutralizing a wide spectrum of β-lactamases, including class A, class C, and some class D enzymes.[1][2] This restores the in vitro activity of partner β-lactams, such as ceftazidime and aztreonam, against many resistant isolates.[3][4]

Given the nuanced spectrum of activity and the potential for resistance, precise and reliable in vitro susceptibility testing is paramount for guiding the clinical use of **avibactam** combinations. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the standardized methods for determining the susceptibility of

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bacteria to these critical therapeutic agents. The protocols herein are grounded in the authoritative standards of the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), ensuring methodologies that are both reproducible and clinically relevant.

Core Principles and Methodologies

The in vitro susceptibility of bacterial isolates to **avibactam** combinations is primarily assessed by determining the Minimum Inhibitory Concentration (MIC). The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism in vitro.[5] For β-lactam/β-lactamase inhibitor combinations like those with **avibactam**, a fixed concentration of the inhibitor is typically used. For **avibactam**, this concentration has been standardized at 4 µg/mL.[6][7] This fixed concentration is crucial as it is designed to effectively inhibit the β-lactamases produced by the target organisms, allowing for an accurate assessment of the partner β-lactam's activity.[6]

The principal methods for determining the MIC of **avibactam** combinations are:

- Broth Microdilution (BMD): Considered the reference method, providing a quantitative MIC value.
- Disk Diffusion: A qualitative or semi-quantitative method that is widely used in clinical laboratories for its simplicity and cost-effectiveness.
- Gradient Diffusion: A method that provides a quantitative MIC value and offers a more user-friendly alternative to traditional BMD.[5][8]

The selection of a particular method will depend on the specific research or clinical question, laboratory resources, and the desired level of quantitative accuracy.

Broth Microdilution (BMD) Protocol for Ceftazidime-Avibactam

Broth microdilution is the gold standard for quantitative antimicrobial susceptibility testing. The following protocol is based on CLSI and EUCAST guidelines.

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I. Materials

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Ceftazidime analytical powder
- **Avibactam** analytical powder
- Sterile saline or deionized water
- Bacterial inoculum standardized to 0.5 McFarland
- Quality control (QC) strains (e.g., E. coli ATCC 25922, K. pneumoniae ATCC 700603, P. aeruginosa ATCC 27853)[9]
- Incubator (35°C ± 2°C)
- Microplate reader or manual reading mirror

II. Preparation of Antimicrobial Solutions

- Stock Solutions: Prepare stock solutions of ceftazidime and **avibactam** in a suitable solvent as recommended by the manufacturer.
- Working Solutions: Prepare a working solution of **avibactam** to achieve a final concentration of 4 µg/mL in each well of the microtiter plate. Prepare serial twofold dilutions of ceftazidime in CAMHB.

III. Inoculum Preparation

- From a fresh (18-24 hour) culture plate, select several morphologically similar colonies.
- Suspend the colonies in sterile saline or deionized water.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard. This corresponds to approximately 1-2 x 10^8 CFU/mL.

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- Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5 x 10^5 CFU/mL in each well.

IV. Assay Procedure

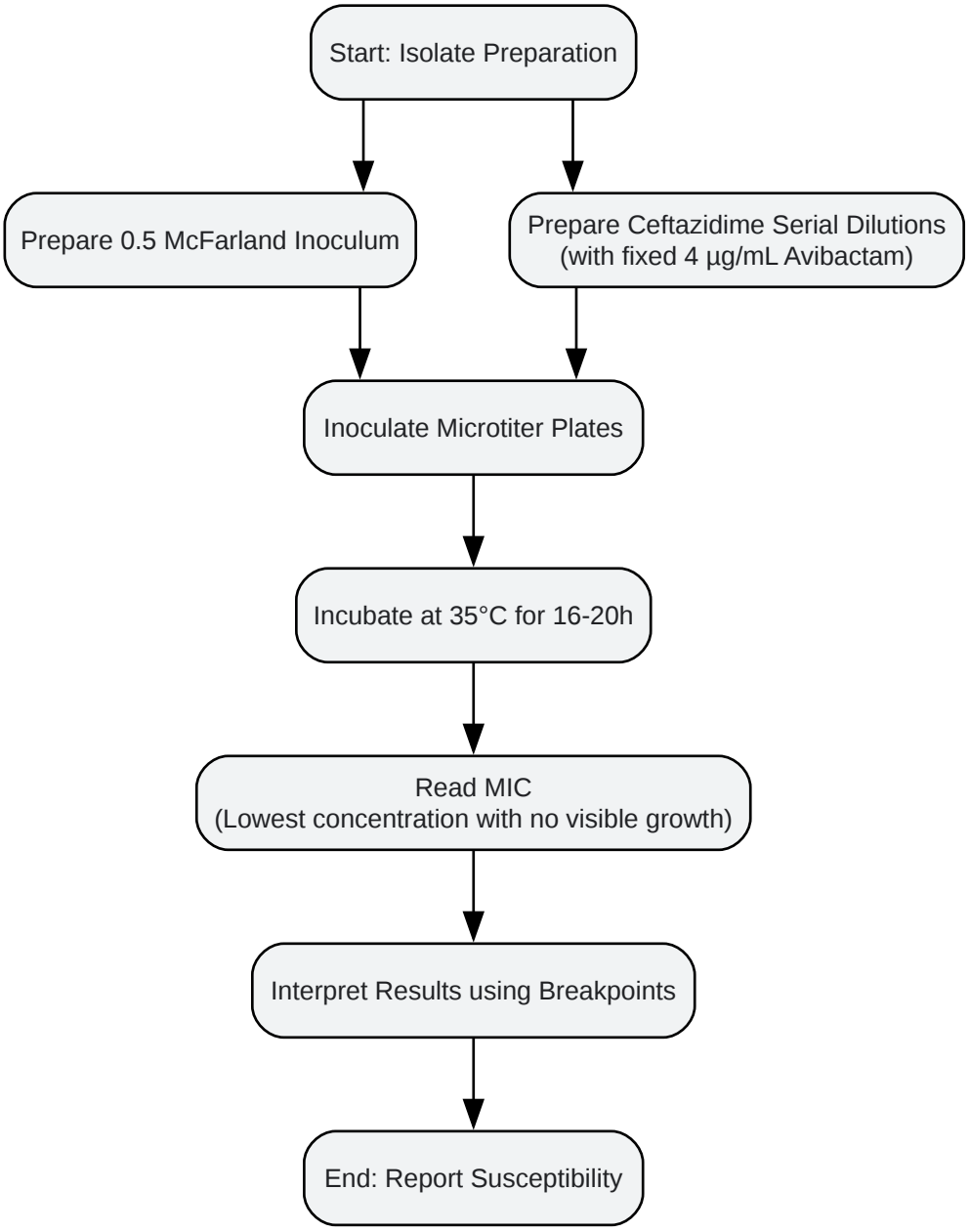
- Dispense 50 µL of the appropriate ceftazidime dilution into each well of the 96-well plate.
- Add 50 µL of the prepared bacterial inoculum to each well.
- Include a growth control well (inoculum in CAMHB without antibiotic) and a sterility control well (CAMHB only).
- Incubate the plates at 35°C ± 2°C for 16-20 hours in ambient air.

V. Interpretation of Results

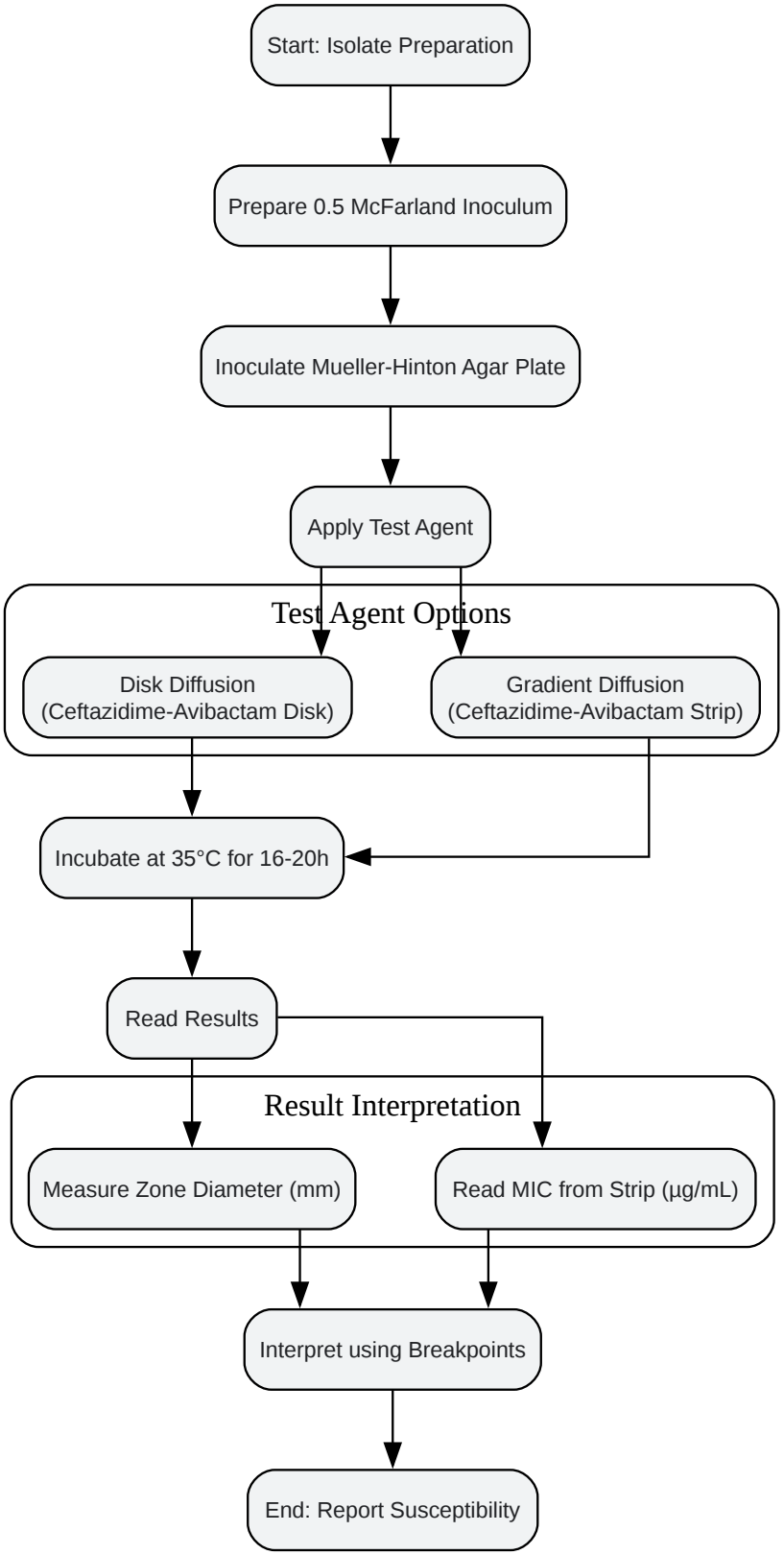
The MIC is the lowest concentration of ceftazidime, in the presence of 4 µg/mL of **avibactam**, that completely inhibits visible bacterial growth.

Workflow for Broth Microdilution

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Sources

- 1. Avibactam and Class C β-Lactamases: Mechanism of Inhibition, Conservation of the Binding Pocket, and Implications for Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Avibactam and class C β-lactamases: mechanism of inhibition, conservation of the binding pocket, and implications for resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. In vitro susceptibility of characterized β-lactamase-producing strains tested with avibactam combinations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Gradient Diffusion | MI [microbiology.mlsascp.com]
- 6. A Systematic Approach to the Selection of the Appropriate Avibactam Concentration for Use with Ceftazidime in Broth Microdilution Susceptibility Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 7. szu.gov.cz [szu.gov.cz]
- 8. researchgate.net [researchgate.net]
- 9. accessdata.fda.gov [accessdata.fda.gov]

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